

What is the chemical composition of technical grade Guazatine acetate salt?

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Compound of Interest

Compound Name: Guazatine acetate salt

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A Technical Guide to the Chemical Composition of Guazatine Acetate Salt

For Researchers, Scientists, and Drug Development Professionals

Introduction

Guazatine acetate is a non-systemic, broad-spectrum contact fungicide and seed treatment agent.[1][2][3] It is crucial for professionals in research and development to understand that technical grade guazatine acetate is not a single chemical entity but rather a complex and variable mixture of guanidated polyamines.[1][2][4] This guide provides a detailed overview of the chemical composition of technical grade guazatine acetate, methodologies for its analysis, and a summary of its key components.

Manufacturing and Composition

Technical grade guazatine is produced through the amidination of technical iminodi(octamethylene)diamine.[2][5] This process results in a heterogeneous mixture of reaction products, including various oligomers and reaction by-products.[1][4] The composition of this mixture can fluctuate between production batches.[1] The active substance is defined as a mixture of the reaction products from polyamines, primarily comprising octamethylenediamine, iminodi(octamethylene)diamine, and octamethylenebis(imino-

octamethylene)diamine, and cyanamide.[1][4] Guazatine is consistently manufactured and formulated as its acetate salt to improve stability and ease of application.[1][2]

Typical Chemical Composition of Free Guazatine

The following table summarizes the typical composition of the active components (free guazatine) found in technical grade material. The data represents the relative percentages of the various guanidated and non-guanidated amines.

Component Code	Chemical Structure Representation	Typical Composition (%)	Amine Classification
GGG	Fully guanidated triamine	30.6	Triamines
GG	Fully guanidated diamine	29.5	Diamines
GN	Monoguanidated diamine	9.8	Diamines
GGN	Diguanidated triamine	8.1	Triamines
GGGG	Fully guanidated tetramine	5.1	Tetramines
GNG	Diguanidated triamine	4.5	Triamines
GNN	Monoguanidated triamine	1.7	Triamines
GNNG	Diguanidated tetramine	1.4	Tetramines
GGGN	Triguanidated tetramine	1.4	Tetramines
GGGGG	Fully guanidated pentamine	1.1	Pentamines
NN	Octamethylenediamine	0.8	Diamines
NGN	Monoguanidated triamine	0.8	Triamines
NNN	Iminodi(octamethylene)diamine	<0.1	Triamines
Other Tetramines	-	3.1	Tetramines
Other Pentamines	-	1.4	Pentamines

Hexamines and above	-	0.6	Higher Amines
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Data sourced from the European Union Reference Laboratory for Pesticides Requiring Single Residue Methods (EURL-SRM).^[1]

Nomenclature of Guazatine Components:

A coding system is used to denote the various components within the guazatine mixture:^{[1][5]}

- 'N' represents an amino group (-NH₂ or -NH-). For instance, NN stands for H₂N-(CH₂)₈-NH₂, and NNN represents H₂N-(CH₂)₈-NH-(CH₂)₈-NH₂.
- 'G' signifies a guanidated amino group, where a hydrogen atom of an amino group is replaced by a guanidino group (-C(NH)NH₂). For example, GG represents H₂N-C(NH)NH-(CH₂)₈-NH-C(NH)NH₂.^[1]

Due to the complexity of the mixture, analytical standards for each individual component are not readily available.^[6] Consequently, for residue analysis, a set of four indicator components is often used for quantification: GG, GGG, GGN, and GNG.^{[4][6]}

Experimental Protocol: Analysis of Guazatine Components by LC-MS/MS

The following is a generalized experimental protocol for the extraction and analysis of guazatine residues from a sample matrix, based on established methodologies.^{[4][6]}

1. Standard Preparation

- Prepare a stock solution of a certified guazatine acetate technical standard in methanol (e.g., 1000 µg/mL).^[6]
- Create a working standard solution by diluting the stock solution in a suitable solvent, such as methanol.
- Prepare a series of calibration standards by serially diluting the working standard solution with a solvent mixture appropriate for LC-MS/MS analysis (e.g., water with 1% formic acid).

[6]

2. Sample Extraction

- Homogenize the sample matrix.
- For the extraction of the highly polar and alkaline guazatine components, a modified QuPPE (Quick Polar Pesticides) method is often employed.[6]
- Extract a known weight of the homogenized sample with a mixture of 1% formic acid in acetone. The ratio of the aqueous formic acid to acetone can be optimized, with ratios of 1:4 (v/v) showing good recovery.[6]
- Shake the mixture vigorously and then centrifuge to separate the solid and liquid phases.

3. Sample Clean-up

- Take an aliquot of the supernatant from the extraction step.
- Perform a liquid-liquid partitioning step with hexane to remove non-polar interferences.[6]
- Vortex the mixture and centrifuge.
- The aqueous phase containing the guazatine components is collected for analysis.

4. LC-MS/MS Analysis

- Instrumentation: A liquid chromatograph coupled to a tandem mass spectrometer (LC-MS/MS) is used for the sensitive and selective detection of guazatine components.[4][6]
- Chromatographic Separation: A suitable reversed-phase HPLC column is used for the separation of the guazatine components. The mobile phase typically consists of a gradient of water and methanol or acetonitrile, both containing a small percentage of an acidifier like formic acid to ensure good peak shape for the basic analytes.
- Mass Spectrometric Detection: The mass spectrometer is operated in positive electrospray ionization (ESI+) mode. Multiple Reaction Monitoring (MRM) is used for quantification, with

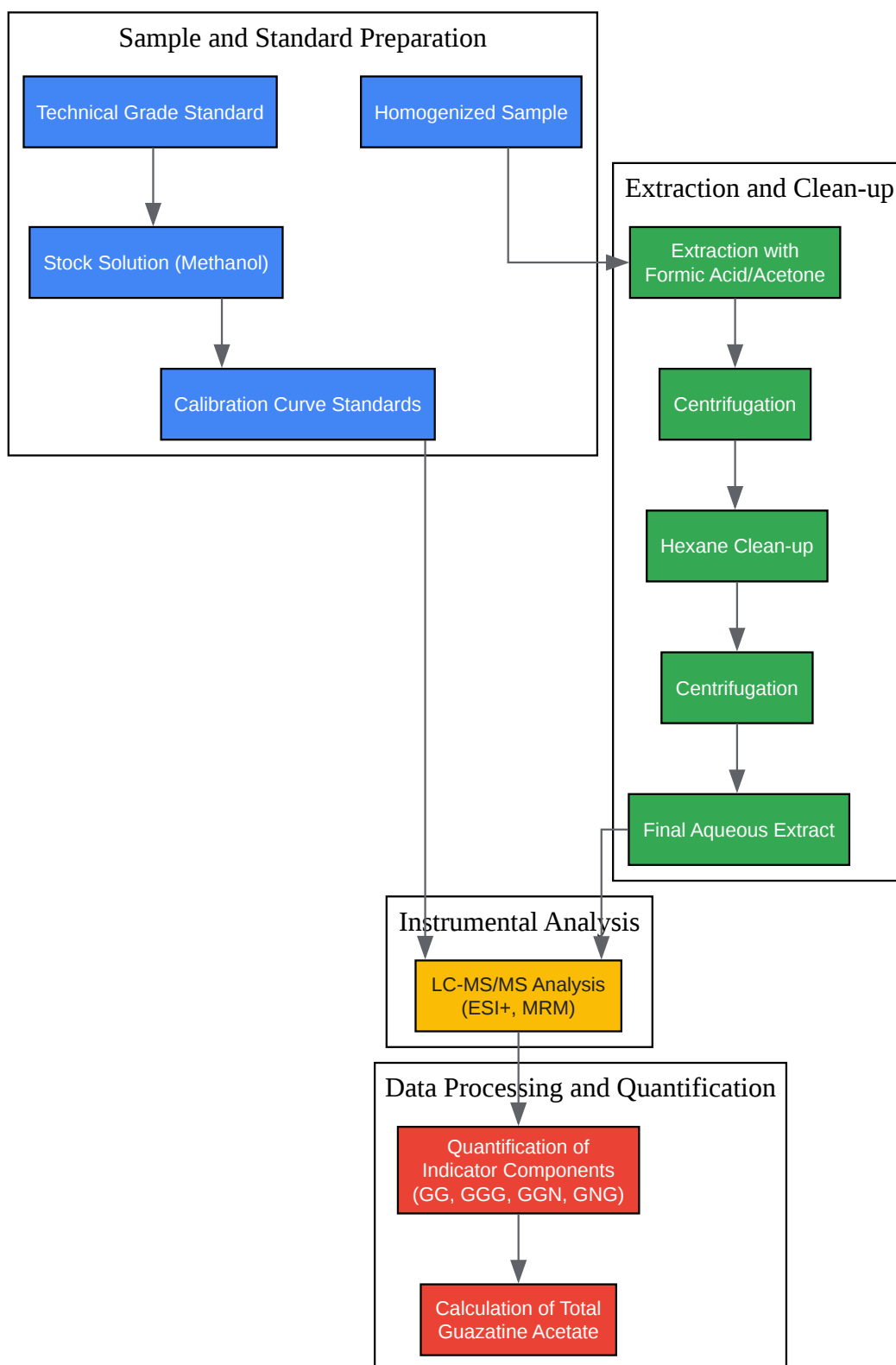
specific precursor-to-product ion transitions selected for each of the indicator components (GG, GGG, GGN, and GNG).

5. Quantification

- The concentration of the four indicator components in the sample is determined by comparing their peak areas to the calibration curve generated from the analytical standards.
- The total guazatine acetate concentration is then calculated by summing the concentrations of the four indicator components and multiplying by a response factor derived from the analysis of the certified technical standard.^[4] It is important to note that all laboratory ware should be made of plastic, as guazatine cations tend to adhere to glass surfaces.^[4]

Logical Workflow for Guazatine Acetate Analysis

The following diagram illustrates the logical workflow for the quantitative analysis of technical grade guazatine acetate.



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Caption: Workflow for the analysis of guazatine acetate.

Conclusion

Technical grade guazatine acetate is a complex mixture of guanidated polyamines, with its composition varying between batches. A thorough understanding of its components is essential for research, quality control, and regulatory purposes. The analytical methods, particularly LC-MS/MS, focusing on key indicator compounds, provide a robust approach for the quantification of guazatine in various matrices. The information presented in this guide serves as a foundational resource for professionals working with this multifaceted fungicide.

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